

Application Note: Quantification of Phosphatidylethanolamines using LC-MS/MS

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Compound of Interest

Compound Name: 17:0-22:4 PE-d5

CAS No.: 2342575-44-2

Cat. No.: B15557320

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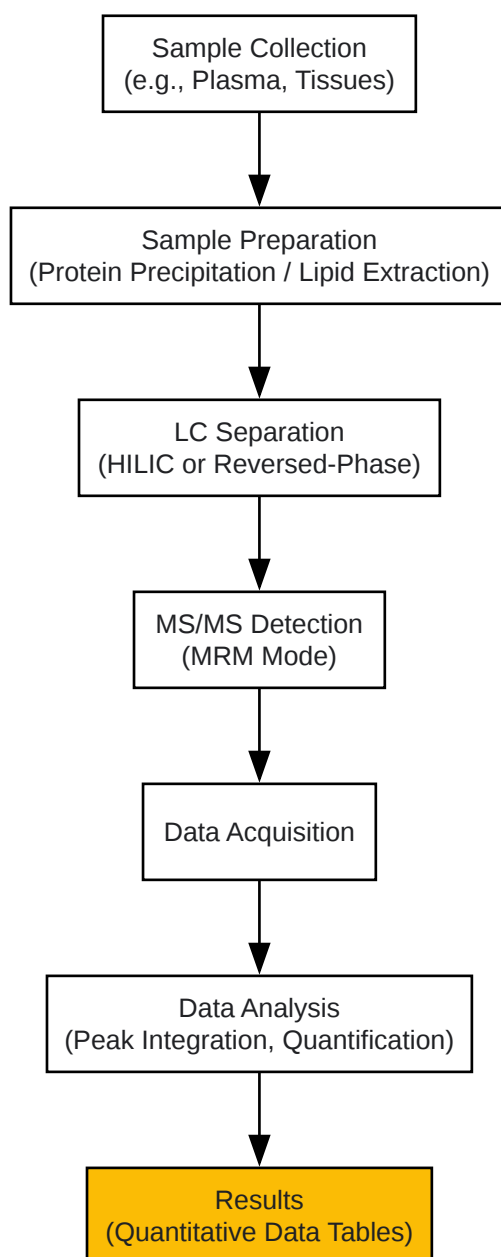
Introduction

Phosphatidylethanolamines (PEs) are the second most abundant class of glycerophospholipids in eukaryotic cell membranes, playing crucial roles in a variety of cellular processes.^[1] They are key components of membrane structure, influencing membrane fluidity and topology, and serve as precursors for other important lipids like phosphatidylcholine.^[1] Furthermore, PEs are involved in critical cellular functions such as membrane fusion and fission, autophagy, and apoptosis.^{[1][2]} The metabolism of PEs is complex, involving multiple biosynthetic and catabolic pathways. Dysregulation of PE homeostasis has been implicated in several diseases, including Alzheimer's disease, Parkinson's disease, and nonalcoholic fatty liver disease, making their accurate quantification essential for both basic research and drug development.^[1]

This application note provides a detailed protocol for the sensitive and specific quantification of various PE molecular species from biological samples using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

Signaling Pathways of Phosphatidylethanolamine Biosynthesis

Phosphatidylethanolamines are synthesized in eukaryotic cells primarily through two distinct pathways: the Kennedy pathway (also known as the CDP-ethanolamine pathway) located in the endoplasmic reticulum, and the phosphatidylserine decarboxylase (PSD) pathway, which mainly occurs in the mitochondria.[1][3]



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References

- [1. A Novel Experimental Workflow to Determine the Impact of Storage Parameters on the Mass Spectrometric Profiling and Assessment of Representative Phosphatidylethanolamine Lipids in Mouse Tissues - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Phosphatidylethanolamine Metabolism in Health and Disease - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. A novel experimental workflow to determine the impact of storage parameters on the mass spectrometric profiling and assessment of representative phosphatidylethanolamine lipids in mouse tissues - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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